Application Note: Protocols for Radiolabeling N-[2-(4-bromophenoxy)ethyl]-N-methylamine

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Compound of Interest

Compound Name:	*N-[2-(4-bromophenoxy)ethyl]-N-methylamine*
CAS No.:	*743456-85-1*
Cat. No.:	*B1271706*

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C]**N-[2-(4-bromophenoxy)ethyl]-N-methylamine**

Executive Summary & Strategic Analysis

This technical guide details the radiolabeling of **N-[2-(4-bromophenoxy)ethyl]-N-methylamine**, a secondary amine scaffold often implicated as a functional fragment in Sigma-1 receptor ligands and serotonin transporter (SERT) inhibitors.

The Synthetic Challenge: Secondary vs. Tertiary Amines

The primary challenge in radiolabeling this specific molecule lies in its chemical nature as a secondary amine.[1]

- Direct Alkylation Risks: Standard methylation of a primary amine precursor (2-(4-bromophenoxy)ethylamine) with [

  C]CH

  I often results in over-alkylation, yielding the tertiary amine side-product and quaternary

ammonium salts, significantly reducing radiochemical yield (RCY) and complicating purification.

- Strategic Solution: This guide prioritizes [

  C]Reductive Amination using [

  C]Formaldehyde.[1] This method is chemically selective for the formation of secondary amines, preventing over-alkylation and ensuring high specific activity.[1] A secondary protocol for controlled direct alkylation is provided for facilities lacking [

  C]HCHO capabilities.[1]

Critical Reagents & Precursors

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Component	Chemical Structure / Details	Role
Target Molecule	[C]N-[2-(4-bromophenoxy)ethyl]-N-methylamine	Final Tracer
Precursor	2-(4-bromophenoxy)ethylamine (Primary Amine)	Substrate for labeling
Radionuclide	Carbon-11 (min)	Label
Labeling Agent A	[C]Formaldehyde ([C]HCHO)	For Reductive Amination
Labeling Agent B	[C]Methyl Iodide ([C]CH I)	For Direct Alkylation
Reducing Agent	Sodium Cyanoborohydride (NaBH CN)	Selective reduction of imine

Protocol A: [C]Reductive Amination (Recommended)

This method is the "Gold Standard" for synthesizing secondary [

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C]amines.[1] It relies on the formation of a Schiff base between the primary amine precursor and [

C]formaldehyde, followed by in situ reduction.[1]

Mechanistic Pathway

The reaction proceeds via the nucleophilic attack of the precursor's primary amine on the carbonyl carbon of [

C]formaldehyde.[1] The resulting iminium ion is selectively reduced by NaBH

CN to the desired secondary amine.[1]

Experimental Workflow

Step 1: Production of [

C]Formaldehyde

- Generate [

  C]CO

  via cyclotron target (N

  gas + trace O

).[1]

- Reduce [

  C]CO

  to [

  C]CH

  OH (Methanol) using LiAlH

  or gas-phase hydrogenation.[1]

- Oxidize [

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C]CH

OH to [

C]HCHO by passing the vapor over a heated silver (Ag) catalyst at 300°C.

- Trap [

  C]HCHO in the reaction vessel containing the solvent (DMF or DMSO).

Step 2: Synthesis Reaction[1]

- Vessel Preparation: To the reaction vessel containing the trapped [

  C]HCHO, add:

  - Precursor: 1.0 mg of 2-(4-bromophenoxy)ethylamine.[1]
  - Reducing Agent: 1.0 mg NaBH

    CN.[1]
  - Solvent: 300 µL DMF (Dimethylformamide).[1]
  - Additive: 5 µL Acetic Acid (to catalyze imine formation).

- Incubation: Heat the mixture to 80°C for 3 minutes. The acidic environment promotes the dehydration of the hemiaminal to the imine, which is then rapidly reduced.[1]
- Quench: Dilute the reaction mixture with 1.5 mL of HPLC mobile phase.

Step 3: Purification & Formulation[1]

- Injection: Inject the crude mixture onto a semi-preparative HPLC column.
  - Column: C18 Reverse Phase (e.g., Phenomenex Luna C18, 250 x 10 mm).[1]
  - Mobile Phase: 40% Acetonitrile / 60% 0.1M Ammonium Formate (pH 4.5).[1]
  - Flow Rate: 4-6 mL/min.[1]

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- Collection: Collect the radioactive peak corresponding to the secondary amine (retention time typically 8-10 min).[1]
- Formulation: Trapping on a C18 Sep-Pak cartridge, washing with water, and eluting with ethanol (1 mL) into saline (9 mL) for injection.

Protocol B: Controlled Direct N-Alkylation (Alternative)

If [

C]Formaldehyde production is unavailable, direct methylation using [

C]MeI can be attempted.[1] Warning: This method requires strict stoichiometric control to minimize tertiary amine formation.[1]

Experimental Workflow

- Precursor Preparation: Dissolve 2.0 mg of 2-(4-bromophenoxy)ethylamine in 300 µL DMSO.
- Base: Add 1 equivalent of Tetrabutylammonium hydroxide (TBAH) or solid K

  CO

  .[1] Note: Excess base promotes over-alkylation.
- Labeling: Distill [

  C]CH

  I (or [

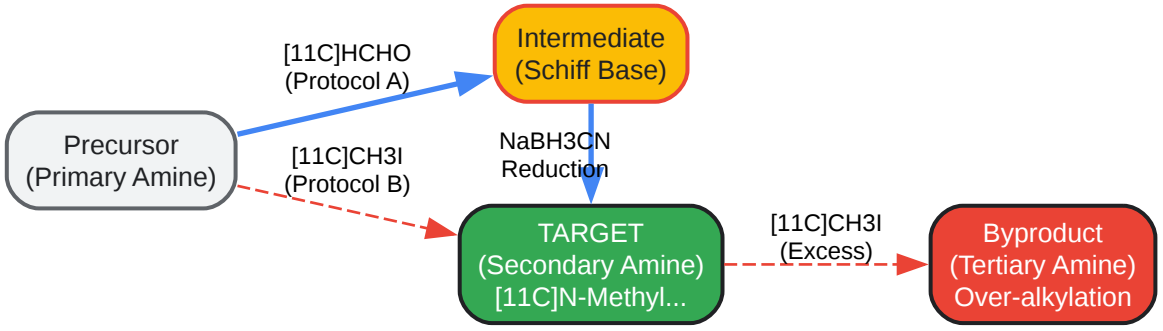
  C]CH

  OTf) into the reaction vessel at room temperature.
- Reaction: Heat to 40°C for 2 minutes. Do not overheat, as this drives the second methylation step.[1]
- Purification: Requires high-resolution HPLC to separate the desired secondary amine from the starting material (primary) and the over-alkylated byproduct (tertiary).[1]

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Visualization of Reaction Pathways[1]

The following diagram illustrates the selectivity difference between the two protocols.



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Figure 1: Mechanistic comparison. Protocol A (Blue) stops selectively at the target.[1] Protocol B (Red/Dashed) risks over-alkylation.

Quality Control (QC) Parameters

The final product must meet the following release criteria before biological use.

Parameter	Specification	Method
Radiochemical Purity	> 95%	Analytical HPLC (Radio-detector)
Chemical Purity	No significant UV impurities	Analytical HPLC (UV 254 nm)
Molar Activity	> 37 GBq/µmol (> 1000 mCi/µmol)	Derived from UV mass curve
Identity	Co-elution with cold standard	HPLC (Retention Time comparison)
Residual Solvents	DMF < 880 ppm, MeCN < 410 ppm	Gas Chromatography (GC)
pH	4.5 - 7.5	pH Strip / Meter

Analytical HPLC Conditions:

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- Column: C18, 150 x 4.6 mm, 5 µm.[1]
- Mobile Phase: 35% MeCN / 65% 0.1M Ammonium Formate.[1]
- Flow: 1.5 mL/min.[1]
- Detectors: UV (254 nm) and Gamma (NaI).[1]

Troubleshooting & Optimization

Issue: Low Radiochemical Yield (RCY)

- Cause: Inefficient trapping of [

  C]HCHO.[1]
- Fix: Ensure the silver catalyst is activated (oxidized) properly and the trap temperature is low enough (-20°C) during trapping if using a solvent trap, then heated for reaction.

Issue: Presence of Tertiary Amine (Over-alkylation)

- Cause: If using Protocol B, the reaction time is too long or temperature too high.[1]
- Fix: Switch to Protocol A (Reductive Amination). If Protocol B is mandatory, reduce precursor concentration and lower temperature to 25°C.[1]

Issue: Precursor Solubility

- Cause: The free base of 2-(4-bromophenoxy)ethylamine may be oily or sticky.[1]
- Fix: Use the hydrochloride salt of the precursor, but ensure adequate base (e.g., DIPEA) is added only if using Protocol B. For Protocol A, the salt form works well in the buffered conditions.

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